4-Acetyl-4-ethylcyclohexan-1-one CAS number lookup

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Compound of Interest

Compound Name:	*4-Acetyl-4-ethylcyclohexan-1-one*
CAS No.:	*63381-72-6*
Cat. No.:	*B14493679*

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An In-Depth Technical Guide to **4-Acetyl-4-ethylcyclohexan-1-one** (CAS: 63381-72-6): Synthesis Mechanisms and Materials Science Applications

As a Senior Application Scientist, I have structured this whitepaper to serve as a comprehensive, mechanistic, and highly practical guide for researchers and materials scientists. The compound **4-Acetyl-4-ethylcyclohexan-1-one** (CAS Registry Number: 63381-72-6) is a highly specialized cycloaliphatic building block. While it may appear as a simple dicarbonyl, its unique 4,4-disubstitution pattern makes it a critical precursor in the synthesis of 1,4-disubstituted bicyclo[2.2.2]octanes—rigid core structures that have revolutionized the development of wide-range enantiotropic nematic liquid crystals.

This guide dissects the chemical identity, the causal logic behind its de novo synthesis, self-validating experimental protocols, and its downstream utility in advanced electro-optic materials.

Chemical Identity and Quantitative Data

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Before diving into synthetic methodologies, it is crucial to establish the physicochemical baseline of the target compound and its primary precursor.

Table 1: Physicochemical Identity and Precursor Data

Property	Value
IUPAC Name	4-Acetyl-4-ethylcyclohexan-1-one
CAS Registry Number	63381-72-6
Molecular Formula	$C_{10}H_{16}O_2$
Molecular Weight	168.23 g/mol
Primary Precursor	4-Acetyl-4-ethylheptanedinitrile (CAS: 4673-07-8)
Key Structural Features	Cyclohexane ring, C1-ketone, C4-acetyl, C4-ethyl
Primary Application	Intermediate for bicyclo[2.2.2]octane liquid crystals

Mechanistic Pathway: The Thorpe-Ziegler Approach

The synthesis of highly substituted cyclohexanones requires precise regiocontrol. The most robust pathway to **4-acetyl-4-ethylcyclohexan-1-one** relies on the double cyanoethylation of an aliphatic ketone, followed by a Thorpe-Ziegler cyclization.

The logic of this pathway is rooted in thermodynamic control. By starting with 2-pentanone, we exploit the differential reactivity of its alpha-carbons. The C3 methylene group is more substituted than the C1 methyl group, allowing for regioselective double Michael addition with acrylonitrile to form the dinitrile intermediate. Subsequent intramolecular cyclization and decarboxylation yield the target 6-membered ring.

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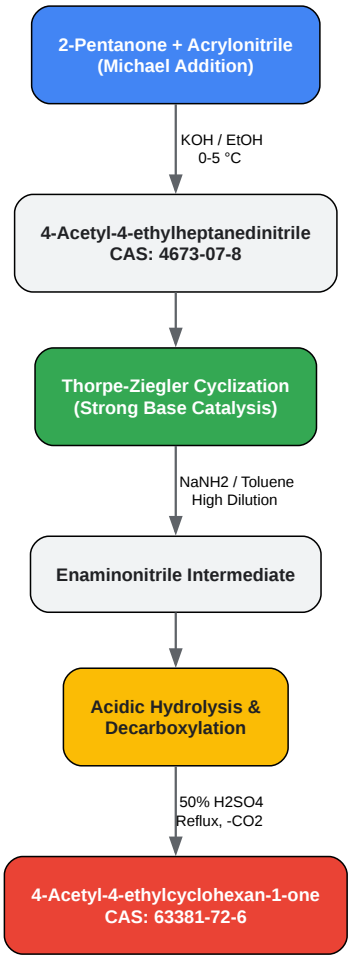

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*Fig 1: Synthetic workflow for **4-acetyl-4-ethylcyclohexan-1-one** via Thorpe-Ziegler cyclization.*

Self-Validating Experimental Protocols

To ensure scientific integrity, the following protocols are designed as self-validating systems. Every step includes an observable or analytical checkpoint to confirm success before proceeding, minimizing wasted resources. This methodology is adapted from foundational work on ketone anion reactions with β-chloropropionitrile and acrylonitrile [1].

Phase 1: Regioselective Double Cyanoethylation

Objective: Synthesize 4-acetyl-4-ethylheptanedinitrile (CAS: 4673-07-8).

- Causality & Procedure: Acrylonitrile is highly susceptible to anionic polymerization. To prevent this, the reaction must be kept strictly between 0–5 °C. Dissolve 2-pentanone (1.0

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eq) in ethanol and add a catalytic amount of ethanolic KOH (0.1 eq). The base generates the thermodynamic enolate at the C3 position. Slowly add acrylonitrile (2.1 eq) dropwise over 2 hours. The slow addition ensures the local concentration of acrylonitrile remains low, favoring the Michael addition over polymerization.

- Validation Checkpoint: Perform ^{1}H-NMR on the crude extract. The complete disappearance of the C3 methylene protons (~2.4 ppm) and the appearance of complex multiplets for the cyanoethyl groups validate successful double alkylation.

Phase 2: Thorpe-Ziegler Cyclization

Objective: Intramolecular condensation to form the cyclohexane framework.

- Causality & Procedure: The dinitrile must undergo intramolecular attack. We use Sodium Amide ($NaNH_2$, 1.1 eq) in anhydrous toluene under high dilution conditions. $NaNH_2$ is chosen because it is a strong, non-nucleophilic base that quantitatively deprotonates the alpha-nitrile carbon without attacking the nitrile carbon itself (which alkoxides might do). High dilution ensures the deprotonated carbon encounters the internal nitrile group faster than a neighboring molecule, preventing oligomerization. Stir at 80 °C for 4 hours.

- Validation Checkpoint: Isolate a small aliquot and run an IR spectrum. The appearance of a sharp imine (C=N) stretch at ~1640 cm^{-1} and the retention of a single nitrile (C≡N) stretch at ~2250 cm^{-1} confirms the formation of the enaminonitrile intermediate.

Phase 3: Hydrolysis and Decarboxylation

Objective: Yield the final product, **4-Acetyl-4-ethylcyclohexan-1-one**.

- Causality & Procedure: The enaminonitrile is highly stable and requires harsh conditions to break down. Suspend the intermediate in 50% aqueous H_2SO_4 and heat to reflux (110 °C). The acid catalyzes the hydrolysis of the imine to a ketone and the nitrile to a carboxylic acid, forming a β-keto acid. The reflux temperature provides the necessary thermal activation energy for the β-keto acid to undergo spontaneous pericyclic decarboxylation via a 6-membered transition state, driven by the entropic release of CO_2.

- Validation Checkpoint: The reaction is complete when CO_2 gas evolution (bubbling) visually ceases. Final validation is achieved via ^{13}C-NMR, which must show exactly two distinct

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carbonyl resonances: the ring ketone at ~210 ppm and the acetyl ketone at ~208 ppm.

Materials Science Applications: Nematic Liquid Crystals

The primary industrial value of **4-acetyl-4-ethylcyclohexan-1-one** lies in its role as a precursor for 1,4-disubstituted bicyclo[2.2.2]octanes. As detailed by Grob et al. (1981) [2], incorporating the bicyclo[2.2.2]octane ring into cyano-substituted systems produces liquid crystals with wide-range enantiotropic nematic phases.

Why Bicyclo[2.2.2]octane? In electro-optic displays (particularly cholesteric-nematic phase transition modes), optical clarity and contrast are paramount. Traditional benzene-based liquid crystals possess delocalized π-electrons, which inherently increase the birefringence (Δn) of the material, leading to unwanted optical interference. By converting **4-acetyl-4-ethylcyclohexan-1-one** into a bicyclo[2.2.2]octane derivative, chemists create a perfectly rigid, linear, and aliphatic core. This structural rigidity maintains a high clearing temperature (nematic-to-isotropic transition) while entirely eliminating π-electron interference, resulting in exceptionally low birefringence and positive dielectric anisotropy.

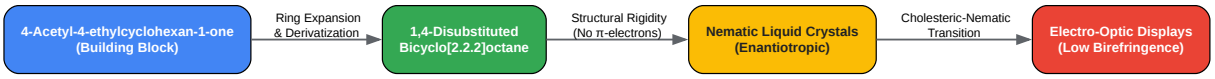

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Fig 2: Logical pathway from precursor to advanced electro-optic liquid crystal display integration.

Table 2: Comparative Liquid Crystal Core Properties

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Core Structure	Birefringence (Δn)	Dielectric Anisotropy (Δε)	Nematic Stability	π-Electron Interference
1,4-Phenylene (Benzene)	High (>0.1)	Variable	Moderate	High
1,4-Cyclohexylene	Low (~0.05)	Neutral to Positive	High	None
1,4-Bicyclo[2.2.2]octane	Very Low (<0.05)	Strongly Positive	Very High	None

References

- Barkley, L. B., & Levine, R. (1950).Reactions of Certain Ketone Anions with β-Chloropropionitrile. Journal of the American Chemical Society, 72(8), 3699–3701. URL:[Link]
- Grob, C. A., & Rich, R. (1981).The synthesis of 1,4-disubstituted bicyclo[2.2.2]octanes exhibiting wide-range, enantiotropic nematic phases. Journal of the Chemical Society, Perkin Transactions 2, (1), 26-31. URL:[Link]

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